

Application Note: Quantification of Folate in Human Plasma using 5-Methyltetrahydrofolic acid- $^{13}\text{C}_6$

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Compound of Interest

Compound Name: 5-Methyltetrahydrofolic acid- $^{13}\text{C}_6$

Cat. No.: B15558108

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Introduction

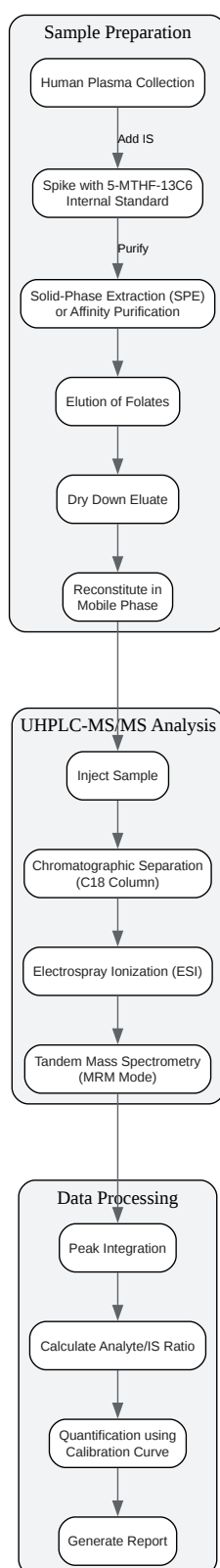
Folate, a crucial B-vitamin, plays a vital role in numerous metabolic processes, including one-carbon metabolism, which is essential for DNA synthesis, repair, and methylation. The primary biologically active form of folate in human plasma is 5-methyltetrahydrofolate (5-MTHF). Accurate quantification of 5-MTHF is critical for assessing nutritional status, diagnosing deficiencies, and in pharmacokinetic studies related to folate supplementation and drug development. This application note describes a robust and sensitive method for the quantification of 5-MTHF in human plasma using a stable isotope dilution assay (SIDA) with **5-Methyltetrahydrofolic acid- $^{13}\text{C}_6$** as the internal standard, coupled with Ultra-High-Performance Liquid Chromatography-Tandem Mass Spectrometry (UHPLC-MS/MS). This method offers high specificity, accuracy, and throughput for reliable folate analysis in a research setting.

Principle

The method employs a stable isotope-labeled internal standard, **5-Methyltetrahydrofolic acid- $^{13}\text{C}_6$** , which is chemically identical to the analyte of interest (endogenous 5-MTHF) but has a

different mass. This allows for accurate quantification by correcting for variations in sample preparation and instrument response. Plasma samples are first treated to release folate from binding proteins and then purified using techniques such as solid-phase extraction (SPE) or protein precipitation with affinity columns. The extracted analytes are then separated by reversed-phase UHPLC and detected by a tandem mass spectrometer operating in Multiple Reaction Monitoring (MRM) mode. The ratio of the peak area of the analyte to that of the internal standard is used to calculate the concentration of 5-MTHF in the sample.

Experimental Workflow



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Caption: Experimental workflow for the quantification of 5-MTHF in human plasma.

Detailed Protocols

Materials and Reagents

- 5-Methyltetrahydrofolic acid (5-MTHF) analytical standard
- **5-Methyltetrahydrofolic acid-13C6** (5-MTHF-13C6) internal standard
- Human plasma (collected in EDTA tubes)
- Methanol (LC-MS grade)
- Acetonitrile (LC-MS grade)
- Formic acid (LC-MS grade)
- Ammonium acetate
- Ascorbic acid
- 2-Mercaptoethanol
- Solid-Phase Extraction (SPE) cartridges (e.g., C18 or phenyl sorbent) or folate binding protein affinity columns.[\[1\]](#)[\[2\]](#)
- Ultrapure water

Equipment

- UHPLC system (e.g., Shimadzu Nexera X2, Agilent 1290 Infinity II)
- Tandem mass spectrometer with an electrospray ionization (ESI) source (e.g., Sciex QTRAP 6500+, Waters Xevo TQ-S)
- Analytical balance
- Centrifuge
- Vortex mixer

- Nitrogen evaporator
- Automated liquid handler (optional)

Stock and Working Solutions Preparation

- 5-MTHF Stock Solution (1 mg/mL): Accurately weigh and dissolve 5-MTHF in an appropriate solvent containing an antioxidant like ascorbic acid.
- 5-MTHF-13C6 Internal Standard Stock Solution (1 mg/mL): Prepare similarly to the 5-MTHF stock solution.
- Working Solutions: Prepare serial dilutions of the 5-MTHF stock solution in a suitable buffer to create calibration standards. The internal standard working solution should be prepared at a fixed concentration.

Sample Preparation Protocol

- Plasma Thawing: Thaw frozen human plasma samples on ice.
- Internal Standard Spiking: To 100 μ L of plasma, add a specific volume of the 5-MTHF-13C6 internal standard working solution.
- Protein Precipitation/Extraction:
 - Method A: Protein Precipitation: Add 300 μ L of methanol containing 1% ascorbic acid. Vortex for 1 minute and centrifuge at high speed for 10 minutes to pellet proteins.
 - Method B: Solid-Phase Extraction (SPE): Condition the SPE cartridge according to the manufacturer's instructions. Load the plasma sample, wash with an appropriate buffer, and elute the folates with a suitable elution solvent.[2]
 - Method C: Affinity Purification: Use folate binding protein affinity columns for sample purification.[3][4]
- Evaporation: Evaporate the supernatant or the eluate to dryness under a gentle stream of nitrogen.

- Reconstitution: Reconstitute the dried extract in 100 µL of the initial mobile phase. Vortex and transfer to an autosampler vial for analysis.[2]

UHPLC-MS/MS Conditions

Parameter	Setting
UHPLC System	Shimadzu Nexera X2 or equivalent[1]
Column	Reversed-phase C18 column (e.g., 2.1 x 100 mm, 2.7 µm)[1]
Mobile Phase A	0.1% Formic acid in water[1]
Mobile Phase B	0.1% Formic acid in acetonitrile[1]
Flow Rate	0.4 mL/min[1]
Gradient	Start at 3% B, increase to 10% B over 2.5 min, hold for 2.5 min, then return to initial conditions[1]
Column Temperature	30°C[1]
Injection Volume	5-10 µL
Mass Spectrometer	Triple quadrupole with ESI source
Ionization Mode	Positive Electrospray Ionization (ESI+)[3]
MRM Transitions	5-MTHF: m/z 460 -> 313; 5-MTHF-13C6: m/z 466 -> 319 (example transitions, should be optimized)

Quantitative Data Summary

The following tables summarize the performance characteristics of the described method, compiled from various studies.

Table 1: Linearity and Sensitivity

Analyte	Linearity Range	LLOQ (Lower Limit of Quantification)	LOD (Limit of Detection)	Reference
5-MTHF	0.249–19.9 ng/mL	0.249 ng/mL	-	[5]
5-MTHF	5.05–50.5 ng/mL	5.05 ng/mL	-	[5]
5-MTHF	0.94-97 ng/mL	-	-	[6][7]
5-MTHF	0-9 x 10 ⁻⁹ mol/L	0.55 x 10 ⁻⁹ mol/L	0.2 x 10 ⁻⁹ mol/L	[4][8]
5-MTHF	1.2 x 10 ⁻¹¹ to 3.2 x 10 ⁻⁷ mol/L	-	1.2 x 10 ⁻¹¹ mol/L	[3][9]

Table 2: Precision and Accuracy

Analyte	Sample Volume	Intra-day Precision (%CV)	Inter-day Precision (%CV)	Accuracy/R recovery (%)	Reference
5-MTHF	60 µL	3.35%	3.66%	-	[1]
5-MTHF	30 µL	4.51%	5.02%	-	[1]
5-MTHF	-	< 8.6%	< 9.0%	-	[3][9]
5-MTHF	-	5.0%–9.9%	3.3%–9.5%	103%–108%	[10]
5-MTHF	-	-	-	99.4 ± 3.6%	[11]

Signaling Pathway/Logical Relationship Diagram

Caption: Relationship between biological folate and its analytical quantification.

Conclusion

The described UHPLC-MS/MS method using stable isotope dilution with **5-Methyltetrahydrofolic acid-13C6** provides a highly sensitive, specific, and reliable approach

for the quantification of 5-MTHF in human plasma. The detailed protocol and performance characteristics demonstrate its suitability for clinical research, nutritional assessment, and pharmacokinetic studies, enabling researchers and drug development professionals to obtain accurate and reproducible data on folate status.

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